

Technical Guide: Miconazole-d5 Nitrate Solubility & Stock Preparation

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Compound of Interest

Compound Name: Miconazole-d5 Nitrate

CAS No.: 1216653-51-8

Cat. No.: B565025

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Executive Summary

Miconazole-d5 Nitrate (CAS: 1216653-51-8) is the stable isotope-labeled salt form of the imidazole antifungal Miconazole.[1] It serves as a critical Internal Standard (IS) in LC-MS/MS bioanalysis, correcting for matrix effects, recovery losses, and ionization variability.

While chemically similar to its non-labeled parent (Miconazole Nitrate, CAS: 22832-87-7), the "d5" isotopologue requires precise handling due to its high cost and the necessity for quantitative accuracy. This guide provides a validated framework for solubilizing **Miconazole-d5 Nitrate**, emphasizing the Nitrate salt's distinct solubility profile (which differs significantly from Miconazole free base) to prevent precipitation events that compromise analytical data.

Physicochemical Profile

Understanding the salt form is the prerequisite for solvent selection. Miconazole-d5 is supplied as a Nitrate salt, which imparts ionic character that reduces solubility in non-polar organic solvents (like diethyl ether or hexane) compared to the free base, while improving stability.

Property	Specification
Compound Name	Miconazole-d5 Nitrate
Chemical Structure	Deuterated Imidazole Derivative (Nitrate Salt)
Molecular Weight	~484.18 g/mol (approx. +5 Da vs. unlabeled)
Form	Crystalline Solid (White to Off-White)
pKa	~6.7 (Imidazole nitrogen)
Hygroscopicity	Low (Nitrate salt is less hygroscopic than HCl salts)

Solubility Landscape

The following data aggregates experimental values for Miconazole Nitrate. Note: Isotope substitution (d5) has a negligible effect on macro-solubility; therefore, data for the unlabeled nitrate salt is the scientifically accepted proxy for the deuterated standard.

Quantitative Solubility Matrix

Values represent saturation limits at 25°C.

Solvent	Solubility Class	Approx. Conc. (mg/mL)	Application Notes
DMSO	High	25 – 28	Recommended for Primary Stock. Excellent stability.
DMF	High	~25	Alternative to DMSO; harder to evaporate.
Methanol	Moderate/Good	~14.9	Good for secondary dilutions; LC-MS compatible.
Ethanol	Low/Slight	~2.5	Not recommended for primary stock (risk of precipitation).
Acetonitrile	Low	~2.1	Use only for dilute working solutions.
Ethyl Acetate	Very Low	~1.1	Poor solvent for the nitrate salt form.
Water	Insoluble	< 0.001	Never use as a primary solvent.

The "Salt Trap" (Critical Warning)

Researchers often confuse Miconazole (Free Base) with Miconazole Nitrate.

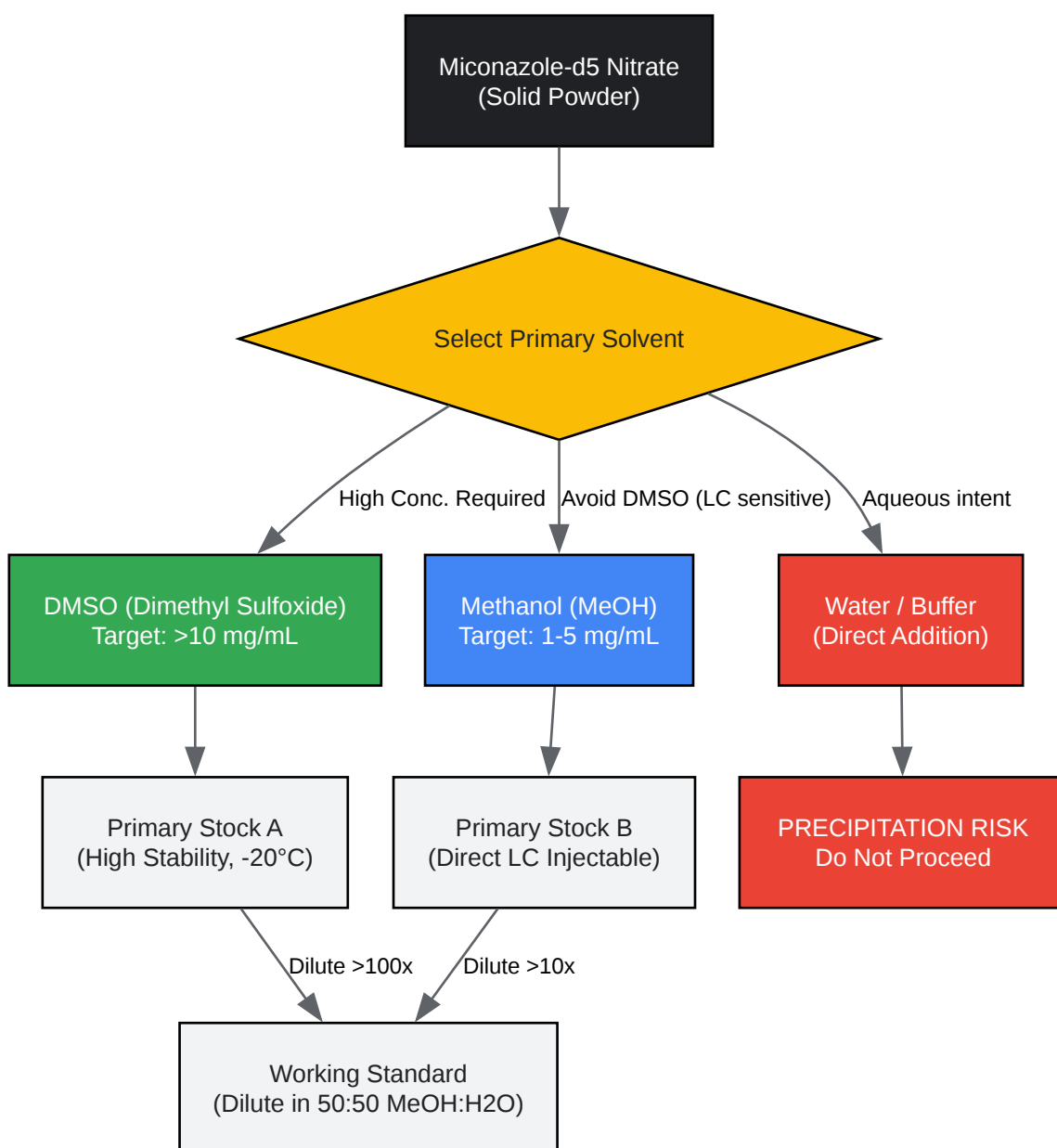
- Free Base: Soluble in ether, chloroform, and non-polar organics.
- Nitrate Salt: Insoluble in ether and non-polar organics. Attempting to dissolve **Miconazole-d5 Nitrate** in diethyl ether (common for liquid-liquid extraction) will result in suspension, not solution, leading to quantitation errors.

Strategic Protocol: Stock Solution Preparation

To ensure analytical reliability, we utilize a Two-Tier Solvent System: High-solubility organic for the "Master Stock" and a mobile-phase compatible solvent for "Working Solutions."

Workflow Logic (Visualized)

The following diagram illustrates the decision pathway for solvent selection based on the downstream application.



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Figure 1: Solvent selection decision tree. DMSO is the robust choice for long-term storage, while Methanol is preferred if DMSO interferes with specific chromatographic peaks.

Step-by-Step Protocol: Preparation of 1.0 mg/mL Master Stock

Materials:

- **Miconazole-d5 Nitrate** (1 mg vial).
- Solvent: Anhydrous DMSO (Grade: ACS or HPLC).
- Vessel: Amber glass vial (silanized preferred to prevent adsorption).

Procedure:

- **Equilibration:** Allow the **Miconazole-d5 Nitrate** vial to reach room temperature before opening to prevent condensation (which degrades the nitrate salt).
- **Solvent Addition:** Add 1.0 mL of DMSO directly to the manufacturer's vial (if it contains exactly 1 mg) or weigh the powder into a volumetric flask.
 - Why DMSO? It disrupts the crystal lattice of the nitrate salt effectively (Solubility ~28 mg/mL), ensuring 100% dissolution without heating.
- **Dissolution:** Vortex for 30 seconds. Inspect visually. The solution should be clear and colorless.
 - **Troubleshooting:** If particles persist, sonicate for 5 minutes at ambient temperature. Do not heat above 40°C as this may encourage degradation.
- **Storage:** Transfer to an amber vial with a PTFE-lined cap. Store at -20°C.
 - **Stability:**^[2]^[3]^[4] Stable for >12 months.^[2]

Working Solution (LC-MS Spiking)

Objective: Prepare a 100 ng/mL IS spiking solution.

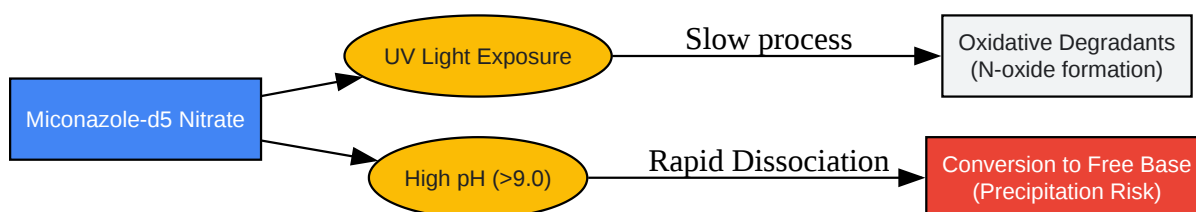
- Take 10 μL of the Master Stock (1 mg/mL in DMSO).
- Dilute into 990 μL of Methanol. (Result: 10 $\mu\text{g}/\text{mL}$).^[5]
- Perform a second dilution: 10 μL of the 10 $\mu\text{g}/\text{mL}$ solution into 990 μL of 50:50 Acetonitrile:Water.
 - Critical: Do not dilute directly into 100% water. The compound will crash out. Always maintain at least 30-40% organic content in the final solution to keep the lipophilic Miconazole in solution.

Stability & Degradation Pathways

Miconazole Nitrate is generally stable, but specific stressors must be managed.

- Photostability: The imidazole ring is sensitive to UV light. Always use amber glassware.
- Hydrolysis: The nitrate salt is stable in acidic media but can hydrolyze or dissociate in strong alkaline conditions (pH > 9).
- Thermostability: Melting point is $\sim 180^\circ\text{C}$ (with decomposition).^{[6][7]} Avoid high-temperature evaporation (e.g., during blow-down steps). Keep evaporation temperatures $< 45^\circ\text{C}$.

Degradation Workflow Visualization



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Figure 2: Primary degradation and instability pathways. High pH causes salt dissociation leading to solubility failure.

Analytical Considerations (LC-MS/MS)

When using Miconazole-d5 as an Internal Standard:

- Mobile Phase: Compatible with standard C18 Reverse Phase conditions (e.g., Water/Acetonitrile with 0.1% Formic Acid or Ammonium Acetate).
- Elution: Miconazole is highly lipophilic. It will elute late in the gradient (high % organic).
- Carryover: Due to high lipophilicity, Miconazole sticks to injector ports.
 - Solution: Use a needle wash containing Isopropanol (IPA) or Acetonitrile/Methanol/IPA (40:40:20) to eliminate carryover.

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